

Comparative Spectroscopic Guide: Methoxybenzoic Acid Isomers (o-, m-, p-Anisic Acids)

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Compound of Interest

Compound Name: *2-Amino-6-bromo-4-methoxybenzoic acid*
CAS No.: *1378873-30-3*
Cat. No.: *B1526391*

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Executive Summary & Strategic Relevance

In pharmaceutical synthesis and drug development, methoxybenzoic acids (anisic acids) serve as critical intermediates. The position of the methoxy substituent (ortho-, meta-, or para-) dictates the molecule's electronic behavior, solubility, and reactivity. Misidentification of these isomers during scale-up can lead to catastrophic downstream yield failures or regulatory non-compliance.^[1]

This guide provides a definitive spectroscopic framework to distinguish 2-methoxybenzoic acid (ortho), 3-methoxybenzoic acid (meta), and 4-methoxybenzoic acid (para). We synthesize data from IR, NMR, and UV-Vis spectroscopies to create a self-validating identification protocol.^[1]

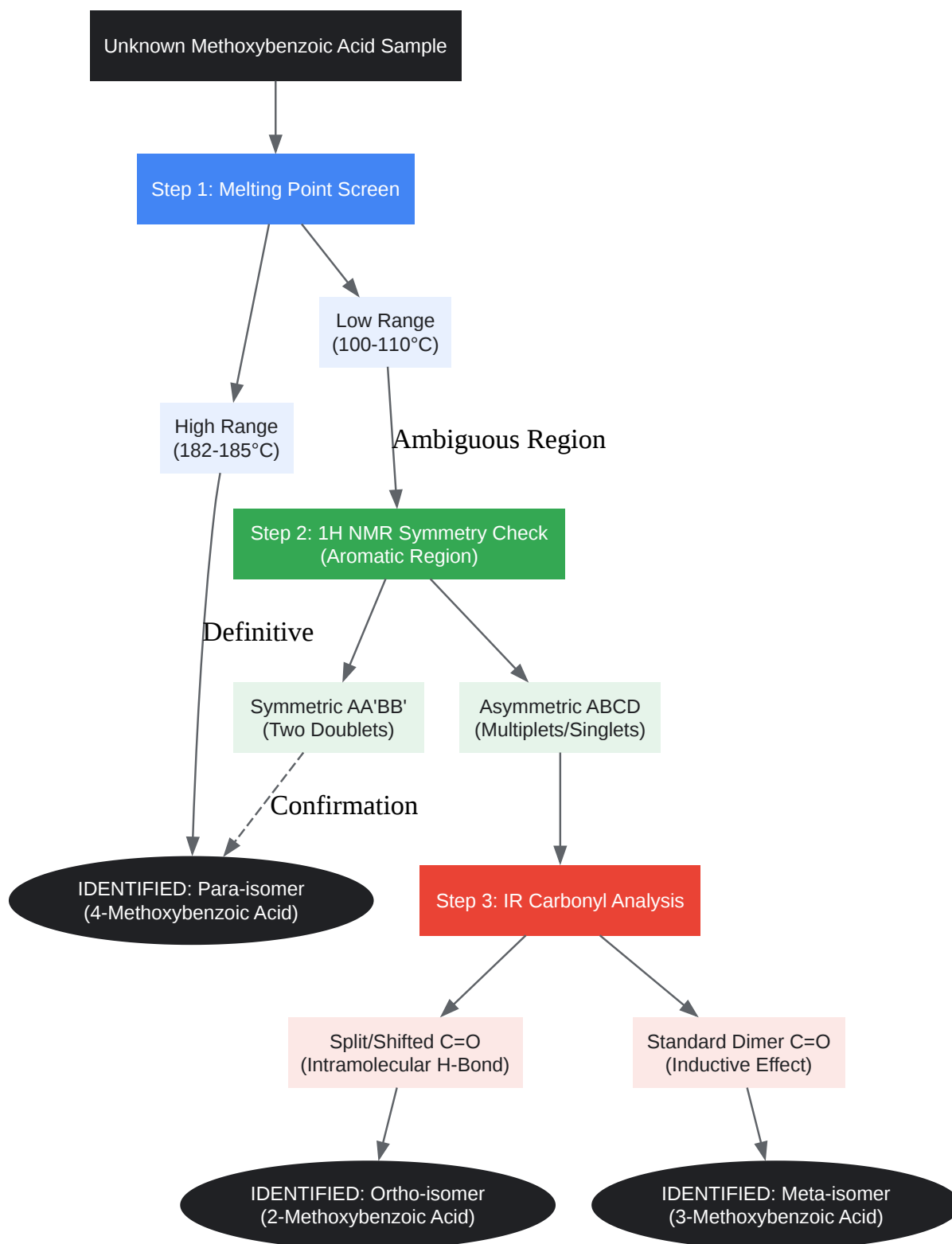
Core Differentiators at a Glance^[2]

- Ortho (2-MBA): Characterized by intramolecular hydrogen bonding and the "Ortho Effect," resulting in distinct solubility and lower melting points.

- Meta (3-MBA): Defined by inductive electron withdrawal without direct resonance conjugation to the carbonyl, leading to unique acidity profiles.
- Para (4-MBA): Defined by strong resonance donation (+R) and high molecular symmetry, resulting in the highest melting point and distinct UV bathochromic shifts.

Structural Logic & Workflow

The following decision tree illustrates the logical flow for differentiating these isomers based on symmetry and bonding patterns.



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Figure 1: Analytical workflow for the structural elucidation of anisic acid isomers.

Physical Properties & Acidity (The First Check)

Before advanced spectroscopy, physical constants provide the first line of evidence. The Melting Point (MP) is the most immediate differentiator for the para isomer.

Property	Ortho (2-MBA)	Meta (3-MBA)	Para (4-MBA)	Mechanistic Driver
Melting Point	101–103 °C	107–110 °C	182–185 °C	Para symmetry allows tight lattice packing; Ortho intramolecular H-bonding disrupts lattice forces. ^[1]
pKa (Acidity)	~4.08	4.09	4.47	Ortho/Meta are stronger acids. ^[1] Para is weakest due to resonance stabilization of the acid form (+R effect).
Solubility	High (EtOH)	High (EtOH)	Moderate	Ortho is more soluble in non-polar solvents due to internal "hiding" of the polar OH group. ^[1]

Expert Insight: Do not rely solely on MP to distinguish Ortho and Meta as impure samples can overlap in the 100–110°C range. Spectroscopic confirmation is required.

Infrared Spectroscopy (Vibrational Fingerprinting)[3]

IR spectroscopy is critical for detecting the Intramolecular Hydrogen Bond present only in the ortho isomer.

The Carbonyl () Stretch[3][4]

- Ortho (2-MBA): Exhibits a unique "chelation" effect. The carbonyl oxygen accepts a hydrogen bond from the adjacent carboxylic -OH. This weakens the bond character, often shifting the band to a lower frequency ($\sim 1680\text{ cm}^{-1}$) or causing band splitting compared to the monomer.
- Para (4-MBA): The methoxy group donates electrons via resonance, slightly reducing the double bond character compared to benzoic acid, but it exists primarily as an intermolecular dimer in solid state ($\sim 1685\text{--}1690\text{ cm}^{-1}$).
- Meta (3-MBA): The methoxy group exerts an electron-withdrawing inductive effect (-I), often shifting the stretch to slightly higher frequencies ($\sim 1690\text{+ cm}^{-1}$) compared to para.

The Hydroxyl () Stretch[5]

- Diagnostic Feature: In ortho-methoxybenzoic acid, the O-H stretch is extremely broad and may shift significantly due to the stable 6-membered ring formed by the intramolecular hydrogen bond.

NMR Spectroscopy (The Definitive Structural Proof)

Proton NMR (

¹H NMR) provides the most reliable identification through symmetry analysis in the aromatic region (6.9 – 8.0 ppm).

Para-Methoxybenzoic Acid (Symmetry:)

- Pattern: AA'BB' System.
- Appearance: Two distinct doublets (integrating 2H each).

- Shift:
 - ~7.9 ppm (2H, d, ortho to COOH): Deshielded by carbonyl.
 - ~7.0 ppm (2H, d, ortho to OMe): Shielded by methoxy donation.

Meta-Methoxybenzoic Acid (Asymmetric)

- Pattern: ABCD System.
- Appearance: Four distinct signals.[\[2\]](#)[\[3\]](#)
- Key Signal: A distinct singlet (or narrow doublet) at ~7.5–7.6 ppm corresponding to the proton isolated between the COOH and OMe groups (H-2).
- Rest of Spectrum: Two doublets and one triplet (H-5).

Ortho-Methoxybenzoic Acid (Asymmetric + Steric)[\[1\]](#)

- Pattern: Complex ABCD.
- Appearance: Four distinct signals, but with specific shifts.
- Key Signal: The proton adjacent to the carboxyl group (H-6) is significantly deshielded (~7.9–8.0 ppm), while the proton adjacent to the methoxy (H-3) and the ring protons are shielded (~7.0 ppm).

UV-Vis Spectroscopy (Electronic Conjugation)

UV-Vis is useful for assessing the degree of conjugation, particularly for the para isomer.

- Para (4-MBA): The "Push-Pull" system (Methoxy donor

Benzene

Carbonyl acceptor) creates a strong dipole and extended conjugation.

- λ : ~256 nm (Bathochromic/Red shift).
- Intensity: High molar absorptivity ().
- Meta (3-MBA): Resonance cannot be transmitted directly from OMe to COOH.
 - λ : ~210–230 nm (Hypsochromic/Blue shift relative to para).
 - Spectrum: Often resembles unsubstituted benzoic acid with perturbed intensities.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Solvent: DMSO-d
(Preferred over CDCl₃ for solubility and to prevent dimerization shifts).
- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO peak (2.50 ppm).
- Acquisition: 16 scans minimum; 1 second relaxation delay.

Protocol B: IR Sample Preparation (Solid State)

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).
- Prep: Grind 1 mg sample with 100 mg dry KBr. Press into transparent pellet.
- Note: Ensure sample is dry. Moisture interferes with the O-H region, masking the intramolecular H-bond signature of the ortho isomer.

Summary of Comparative Data

Parameter	Ortho (2-MBA)	Meta (3-MBA)	Para (4-MBA)
CAS Number	579-75-9	586-38-9	100-09-4
Melting Point	101–103 °C	107–110 °C	182–185 °C
pKa	4.08	4.09	4.47
H NMR Pattern	4 signals (Complex)	4 signals (Singlet present)	2 signals (2 Doublets)
UV (EtOH)	~230 nm	~230 nm	~256 nm
IR Stretch	~1680 cm ⁻¹ (Chelated)	~1690+ cm ⁻¹	~1685 cm ⁻¹ (Dimer)

References

- NIST Chemistry WebBook. Benzoic acid, 2-methoxy- (Ortho-Anisic Acid) IR and Thermochemistry Data. [1] National Institute of Standards and Technology. [\[Link\]](#)
- NIST Chemistry WebBook. Benzoic acid, 4-methoxy- (Para-Anisic Acid) Phase Change Data. National Institute of Standards and Technology. [\[Link\]](#)
- PubChem. 3-Methoxybenzoic Acid (Meta-Anisic Acid) Compound Summary. National Library of Medicine. [\[Link\]](#)
- SDBS. Spectral Database for Organic Compounds. [4] National Institute of Advanced Industrial Science and Technology (AIST). (Search via CAS 100-09-4 for Para, 586-38-9 for Meta). [1] [\[Link\]](#)

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Sources

- [1. Showing Compound 3-Methoxybenzoic acid \(FDB010546\) - FooDB \[foodb.ca\]](#)
- [2. The pKa values of ortho-, meta-, and para-methoxybenzoic acids ar... | Study Prep in Pearson+ \[pearson.com\]](#)
- [3. 4-Methoxybenzoic acid\(100-09-4\) IR Spectrum \[m.chemicalbook.com\]](#)
- [4. 1H NMR Chemical Shift \[sites.science.oregonstate.edu\]](#)
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